

A Comparative Guide to Val-Cit Linker Cleavage Specificity in Tumor Cells

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Compound of Interest

Compound Name: Val-Cit-amide-Cbz-N(Me)-
Maytansine

Cat. No.: B15605688

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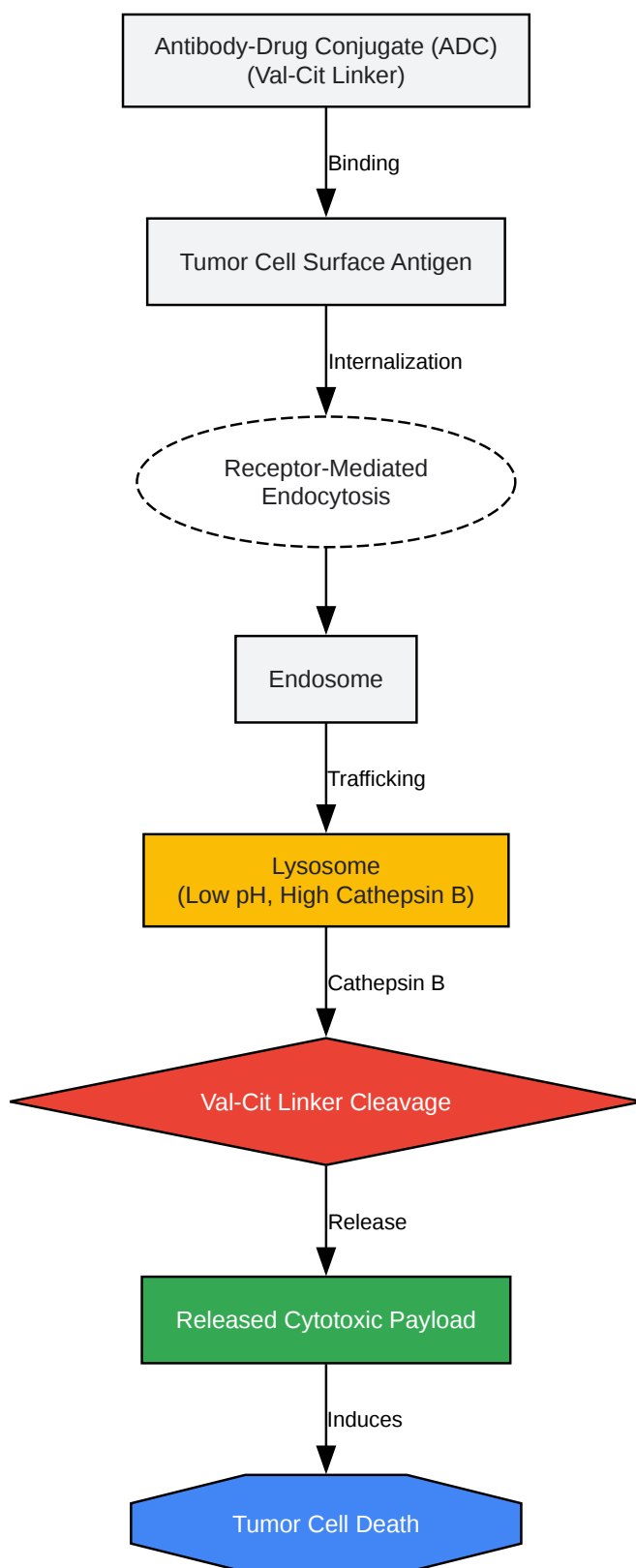
For Researchers, Scientists, and Drug Development Professionals

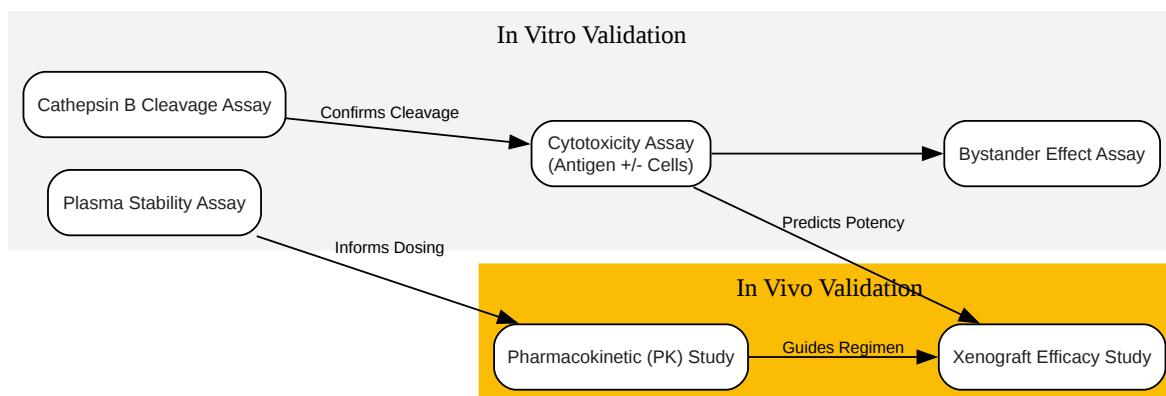
The Valine-Citrulline (Val-Cit) dipeptide linker has become a cornerstone in the design of antibody-drug conjugates (ADCs), lauded for its selective cleavage by lysosomal proteases, particularly cathepsin B, which is often upregulated in the tumor microenvironment. This targeted release of cytotoxic payloads is designed to enhance the therapeutic window by maximizing efficacy at the tumor site while minimizing systemic toxicity. This guide provides an objective comparison of the Val-Cit linker's cleavage specificity against other alternatives, supported by experimental data and detailed methodologies to inform rational ADC design.

Mechanism of Val-Cit Linker Cleavage

The targeted activation of ADCs featuring the Val-Cit linker is a multi-step process initiated by the binding of the ADC to its specific antigen on the cancer cell surface. Following internalization, the ADC is trafficked to the lysosome. Within this acidic and enzyme-rich organelle, proteases, most notably cathepsin B, recognize and cleave the amide bond between the valine and citrulline residues.^{[1][2]} This cleavage event often triggers a self-immolation cascade of a spacer, such as p-aminobenzyl carbamate (PABC), leading to the release of the

unmodified, active cytotoxic payload into the cytoplasm, where it can exert its therapeutic effect.[2] While cathepsin B is the primary enzyme responsible, other cathepsins like S, L, and F may also contribute to the cleavage.





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References

- 1. adc.bocsci.com [adc.bocsci.com]
- 2. [benchchem.com](https://www.benchchem.com) [benchchem.com]
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